

Technical Guide: Spectroscopic Characterization of 2-Fluoro- α -methylpyridine-3-methanamine

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Compound of Interest

Compound Name: 2-Fluoro- α -methylpyridine-3-methanamine

CAS No.: 1270361-12-0

Cat. No.: B3377247

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Executive Summary

This technical guide provides a comprehensive spectroscopic profile for 2-Fluoro- α -methylpyridine-3-methanamine (CAS: 1270361-12-0 for free base; 1391475-97-0 for R-isomer HCl). This molecule is a critical chiral building block in the synthesis of kinase inhibitors and GPCR ligands. Its structural uniqueness lies in the ortho-fluorine substitution on the pyridine ring, which introduces significant electronic effects and spin-spin coupling complexities in NMR spectroscopy.

This document moves beyond simple data listing to explain the causality of the spectral features, providing researchers with a self-validating framework for confirming identity and purity during drug development workflows.

Molecular Identity & Physicochemical Profile[1][2][3][4]

Before interpreting spectra, the analyst must establish the theoretical baseline.

Property	Specification
Common Name	2-Fluoro- α -methylpyridine-3-methanamine
IUPAC Name	1-(2-fluoropyridin-3-yl)ethan-1-amine
Molecular Formula	C ₈ H ₁₁ FN ₂
Molecular Weight	154.19 g/mol
Chirality	Contains 1 chiral center (α -carbon).[1] Available as (R), (S), or racemate.
Key Structural Features	Pyridine ring, ortho-Fluorine (C2), Chiral primary amine (C3).

Nuclear Magnetic Resonance (NMR) Spectroscopy[4][6][7][8][9][10][11]

The presence of the Fluorine-19 nucleus (

F, spin 1/2, 100% abundance) makes the NMR analysis of this molecule complex due to heteronuclear coupling (

and

).

¹H NMR (Proton)

Solvent Recommendation: CDCl₃ (for free base) or DMSO-d₆ (for HCl salts to prevent amine proton exchange).

Diagnostic Signals & Assignments:

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
Aromatic H6	8.05 – 8.15	ddd or dm	,	Most deshielded proton; adjacent to Nitrogen.
Aromatic H4	7.80 – 7.95	ddd or dt	,	Critical: Look for additional splitting due to long-range coupling with F (usually).
Aromatic H5	7.15 – 7.25	ddd	,	Upfield aromatic signal.
Methine (CH)	4.25 – 4.40	Quartet (q)		Characteristic of the -methyl chiral center.
Methyl (CH ₃)	1.35 – 1.45	Doublet (d)		Diagnostic doublet; confirms the ethylamine chain.
Amine (NH ₂)	1.5 – 2.0 (Broad)	Singlet (br)	N/A	Chemical shift varies heavily with concentration and water content.

Application Note: In the HCl salt form, the methine quartet often shifts downfield (to ~4.6 ppm), and the amine protons appear as a broad signal at 8.0+ ppm in DMSO-d₆.

C NMR (Carbon-13)

The

C spectrum is defined by Carbon-Fluorine coupling.[2] You will not see singlets for the pyridine ring carbons; you will see doublets.

Coupling Logic (The "Fingerprint"):

- C2 (Directly attached to F): Large doublet (Hz). This signal is low intensity and often missed in quick scans.
- C3 (Substituted): Doublet (Hz).
- C4/C6: Smaller doublets (Hz).

Carbon	Shift (, ppm)	(Hz)	Note
C2 (C-F)	160.0 – 164.0	~240 (d)	Deshielded ipso-carbon.
C6 (C-N)	145.0 – 147.0	~15 (d)	Para to Fluorine.
C4	138.0 – 140.0	~5-8 (d)	Meta to Fluorine.
C3 (C-R)	125.0 – 128.0	~25-30 (d)	Ortho to Fluorine.
C5	121.0 – 123.0	< 5 (d/s)	Furthest from Fluorine electronically.
-CH	46.0 – 49.0	< 3	Aliphatic chiral center.
Methyl	22.0 – 25.0	0	Terminal methyl.

F NMR

- Shift:

-65.0 to -75.0 ppm (relative to CFCl_3).
- Appearance: If proton-coupled, it appears as a complex multiplet. If proton-decoupled, it appears as a sharp singlet.
- Purity Check: This is the best method to detect regioisomers (e.g., 6-fluoro impurities), which will appear at distinctly different shifts (typically -60 to -80 ppm range).

Mass Spectrometry (MS) Profile

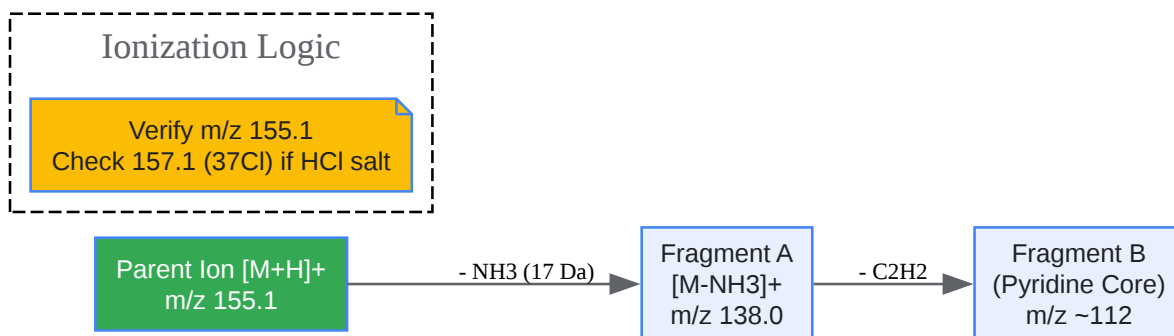
Technique: ESI-MS (Positive Mode)

Fragmentation Pathway

The fragmentation is driven by the stability of the pyridine ring and the lability of the amine group.

- Parent Ion

: m/z 155.1.
- Primary Fragment (Loss of NH_3): m/z 138.0. (Characteristic of primary amines).
- Secondary Fragment (Tropylium-like rearrangement): m/z 112-114 range (Loss of the ethylamine chain fragment).



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Caption: Logical fragmentation pathway for ESI-MS validation of 2-Fluoro- α -methylpyridine-3-methanamine.

Infrared (IR) Spectroscopy[4]

Method: ATR-FTIR (Solid/Neat)

Wavenumber (cm ⁻¹)	Assignment	Diagnostic Value
3350 - 3280	N-H Stretch	Doublet suggests primary amine (NH ₂). Broadens significantly in HCl salts.
2970 - 2850	C-H Stretch	Aliphatic methyl/methine stretches.
1590 - 1570	C=N / C=C	Pyridine ring skeletal vibrations.
1430 - 1410	C-F Stretch	High Value: Strong band characteristic of fluoro-aromatics.
1200 - 1000	C-N Stretch	Aliphatic amine C-N stretch.

Experimental Protocol: Quality Control Workflow

To ensure data integrity, follow this "Self-Validating" workflow.

Step 1: Sample Preparation

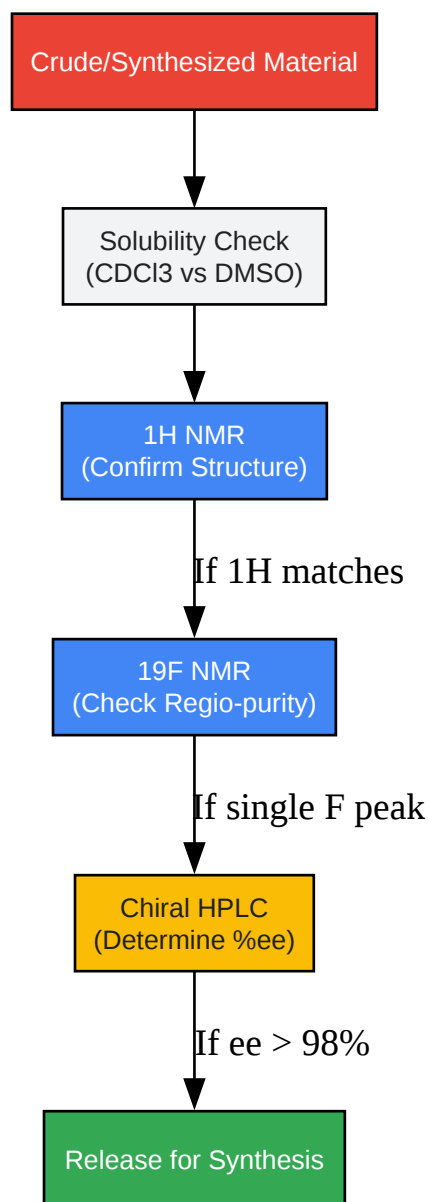
- For NMR: Dissolve 5-10 mg of sample in 0.6 mL CDCl₃. If sample is not soluble (likely HCl salt), use DMSO-d₆. Add 1 drop of D₂O to identify exchangeable amine protons (signals will disappear).
- For HPLC: Dissolve to 1 mg/mL in Acetonitrile/Water (50:50).

Step 2: Chiral Purity Determination (Critical)

Since the molecule has a chiral center, standard NMR cannot distinguish enantiomers.

- Method: Chiral HPLC.[3]
- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Detection: UV at 254 nm (Pyridine absorption).
- Expectation: Two distinct peaks for the racemate; single peak (>98% ee) for the pure enantiomer.

Step 3: Workflow Diagram



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Caption: Step-by-step QC decision tree to validate structural integrity and stereochemical purity.

References

- ChemicalBook. (2023). (S)-1-(6-(Trifluoromethyl)pyridin-3-yl)ethanamine synthesis and spectral data. [Link](#) (Accessed via Search).

- Sigma-Aldrich. (2023). 2-Amino-3-fluoropyridine and related fluoropyridine building blocks. [Link](#) (Accessed via Search).
- Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley. (Standard text for F-coupling constants).
- PubChem. (2023). 2-Fluoro-3-(hydroxymethyl)pyridine (Analogous Structure). [Link](#).
- ChemScene. (2023). (R)-1-(3-fluoropyridin-2-yl)ethan-1-amine dihydrochloride Product Data. [Link](#).

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Sources

- [1. \(1R\)-1-\(3-FLUOROPYRIDIN-2-YL\)ETHAN-1-AMINE DIHYDROCHLORIDE | 1391475-97-0 \[sigmaaldrich.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. \(S\)-1-\(6-\(Trifluoromethyl\)pyridin-3-yl\)ethanamine synthesis - chemicalbook \[chemicalbook.com\]](#)
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